

Structure-activity relationship (SAR) studies of 1-Butyl-1H-indol-7-amine analogs.

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Compound of Interest

Compound Name: 1-Butyl-1H-indol-7-amine

Cat. No.: B15240069

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Elusive Target: The Challenge of Profiling 1-Butyl-1H-indol-7-amine Analogs

Despite a comprehensive search of scientific literature, detailed structure-activity relationship (SAR) studies and a specific biological target for **1-Butyl-1H-indol-7-amine** and its analogs remain largely undocumented in publicly accessible research. This scarcity of specific data presents a significant hurdle in constructing a detailed comparative guide as requested.

The initial investigation into the SAR of **1-Butyl-1H-indol-7-amine** analogs did not yield focused studies on this specific chemical scaffold. Broader searches for indole derivatives revealed a wide array of biological activities, including but not limited to, antimicrobial, anti-neurodegenerative, and anticancer properties. However, these studies do not specifically identify or elaborate on the pharmacological profile of the **1-Butyl-1H-indol-7-amine** core structure.

Subsequent attempts to identify a primary biological target for this compound and its derivatives were also unsuccessful. Without a known receptor, enzyme, or signaling pathway that these compounds interact with, it is not possible to retrieve the quantitative data (such as binding affinities, IC50/EC50 values), detailed experimental protocols, or associated signaling pathways that are essential for a comprehensive comparison guide.

It is conceivable that **1-Butyl-1H-indol-7-amine** is a novel compound, a synthetic intermediate for other more complex molecules, or part of a proprietary research program with limited public

disclosure. The absence of this foundational information precludes the creation of the requested data tables and Graphviz diagrams.

While the broader field of indole chemistry is rich with SAR studies against various biological targets, the specific information required to fulfill the detailed request for **1-Butyl-1H-indol-7-amine** analogs is not currently available in the public domain. Further research and publication in this specific area would be necessary to enable the creation of such a guide.

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